

# Essential Safety and Handling Guidance for (R)-GSK 2830371

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## Compound of Interest

Compound Name: (R)-GSK 2830371

Cat. No.: B15577932

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**(R)-GSK 2830371**, a potent and selective allosteric inhibitor of Wip1 phosphatase, requires stringent handling procedures to ensure the safety of laboratory personnel.<sup>[1][2]</sup> Due to its high potency, indicated by a low IC<sub>50</sub> value of 6 nM, this compound should be handled as a potent pharmaceutical compound, necessitating a comprehensive safety plan that includes specific personal protective equipment (PPE), engineered controls, and detailed operational and disposal protocols.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **(R)-GSK 2830371**, based on general guidelines for potent compounds and specific recommendations from the Safety Data Sheet (SDS).

PPE Category	Recommendation
Respiratory Protection	A Powered Air-Purifying Respirator (PAPR) with a HEPA filter is recommended, especially when handling the solid compound or when there is a risk of aerosol generation.[3] For low-volume solution handling in a certified chemical fume hood, a well-fitted N95 or P100 respirator may be considered after a risk assessment.
Hand Protection	Double-gloving with nitrile gloves is recommended. Ensure the outer glove has been tested for resistance to the solvent being used. Regularly inspect gloves for any signs of degradation or puncture and change them frequently.
Eye Protection	Chemical splash goggles or a full-face shield (if not using a PAPR with a full hood) should be worn at all times to protect against splashes and airborne particles.
Body Protection	A disposable, low-linting lab coat or a full-body protective suit (e.g., Tyvek) with taped cuffs is required to prevent skin contact.[4]
Foot Protection	Closed-toe shoes and disposable shoe covers should be worn in areas where the compound is handled.

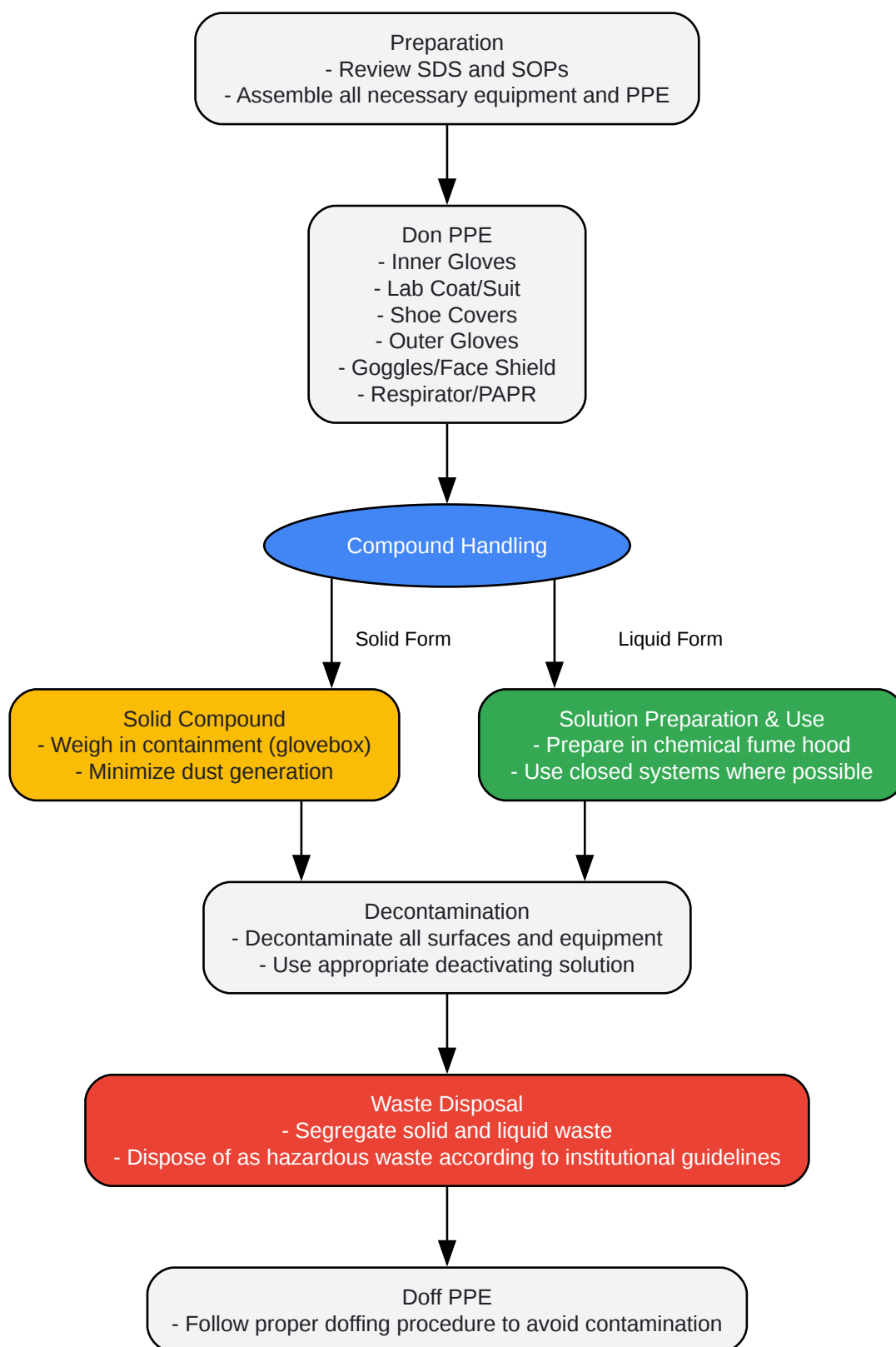
## Handling and Engineering Controls

Engineering controls are the primary means of minimizing exposure to potent compounds.

Control	Specification
Primary Containment	All weighing and handling of the solid form of (R)-GSK 2830371 should be performed in a containment system such as a glovebox or a powder containment hood with HEPA filtration to prevent dust formation.[5][6]
Secondary Containment	All work with solutions of (R)-GSK 2830371 should be conducted within a certified chemical fume hood to control vapor and aerosol exposure.
Ventilation	The laboratory should have a well-maintained ventilation system that provides adequate air changes and maintains negative pressure in the handling areas relative to adjacent spaces.[3]

## Procedural Workflow for Handling (R)-GSK 2830371

The following diagram outlines the key steps and decision points for safely handling **(R)-GSK 2830371**, from preparation to disposal.



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- To cite this document: BenchChem. [Essential Safety and Handling Guidance for (R)-GSK 2830371]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15577932#personal-protective-equipment-for-handling-r-gsk-2830371\]](https://www.benchchem.com/product/b15577932#personal-protective-equipment-for-handling-r-gsk-2830371)

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